Ammonium Dimolybdate: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ammonium dimolybdate*
Cat. No.:	*B8098781*

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CAS Number: 27546-07-2[1][2][3][4]

This guide provides an in-depth overview of the safety and handling protocols for **ammonium dimolybdate**. The information is compiled for researchers, scientists, and professionals in drug development who may work with this compound. All data is presented to ensure clarity and accessibility for technical audiences.

Core Safety and Physical Properties

The following table summarizes the key quantitative safety and physical data for **ammonium dimolybdate**. This information is critical for risk assessment and the implementation of appropriate laboratory and handling procedures.

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Property	Value	Source
Physical Properties		
Molecular Formula	$(NH_4)_2Mo_2O_7$[3]	Strem
Molecular Weight	339.95 g/mol [3][5]	Strem, Scribd
Appearance	White to greyish powder[5]	Scribd
Density	2.97 g/cm³[4]	Wikipedia
Solubility in Water	228 g/L at 20 °C[5]	Scribd
Melting Point	150 °C (with evolution of ammonia)[5]	Scribd
Decomposition Temperature	150 °C (evolution of ammonia), 225 °C (forms ammonium octamolybdate)[5]	Scribd
pH (1% Solution)	4.0 - 6.0[5]	Scribd
Toxicological Data		
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled.[6]	North Metal
Exposure Controls		
GHS Hazard Statements	H332: Harmful if inhaled[6]	North Metal
GHS Precautionary Statements	P261: Avoid breathing dust.[6] P271: Use only outdoors or in a well-ventilated area.[6]	North Metal
Fire and Reactivity		
Flammability	Not flammable[5]	Scribd
Reactivity	Stable under normal conditions.[5] May react violently with zirconium when heated.[5]	Scribd

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Experimental Protocols

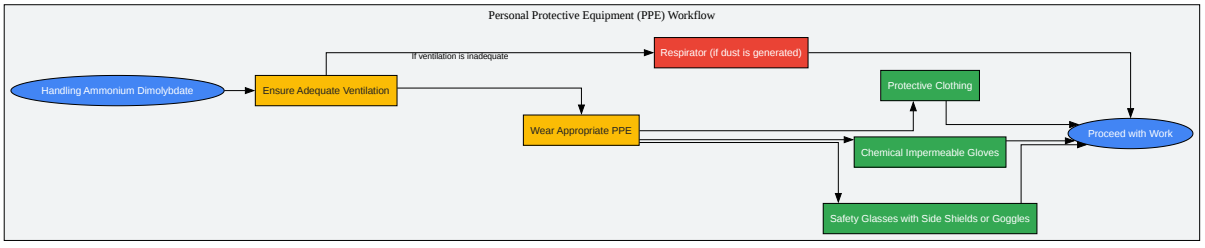
The safety data presented is derived from standardized experimental protocols. While the provided Safety Data Sheets do not detail the specific experimental methodologies used for **ammonium dimolybdate**, the hazard classifications are based on internationally recognized guidelines, such as the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

For instance, the Acute Inhalation Toxicity (Category 4) determination would typically follow OECD Guideline 403. This involves exposing animals, usually rats, to the substance at various concentrations for a defined period (typically 4 hours) and observing them for up to 14 days. The concentration that causes mortality in 50% of the test animals (LC50) is determined. A substance is classified as Category 4 if its LC50 is between 1 and 5 mg/L for dusts and mists.

The Flammability assertion that **ammonium dimolybdate** is "not flammable" is likely determined by standard tests that involve exposing the substance to an open flame or a high-temperature source and observing if it ignites and sustains combustion.

Emergency Response and Handling

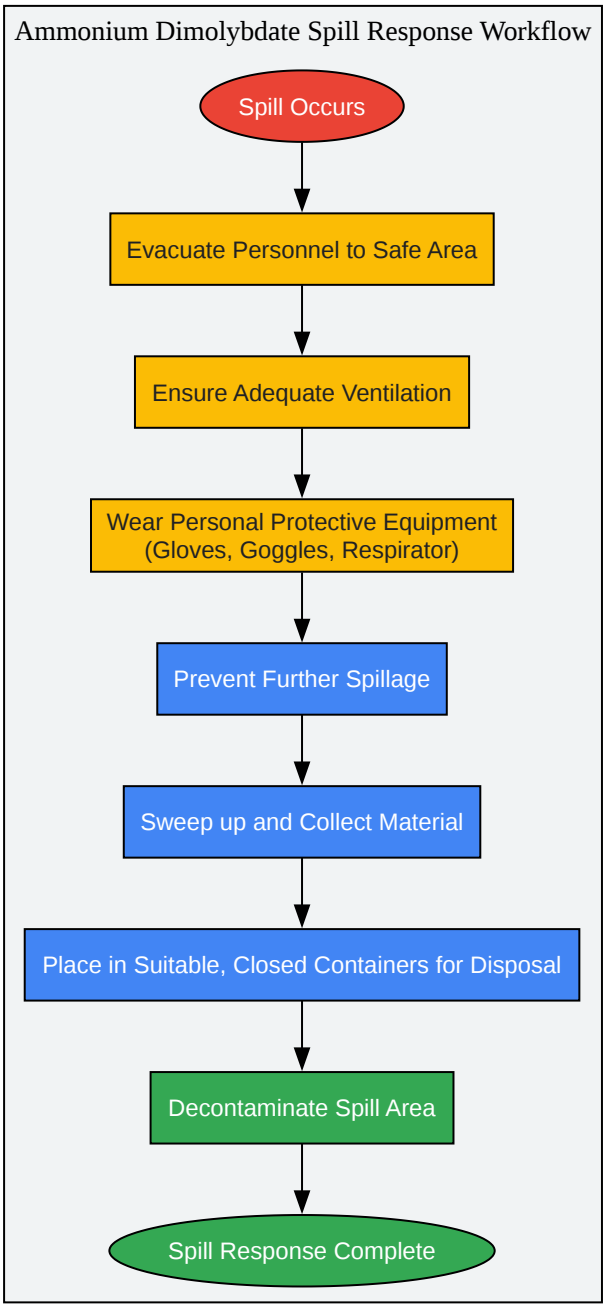
Proper handling and emergency preparedness are crucial when working with **ammonium dimolybdate**. The following diagrams illustrate the recommended workflows for personal protection and spill response.



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Caption: Recommended Personal Protective Equipment (PPE) workflow for handling **ammonium dimolybdate**.

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